3-ethynyl-2-methoxy-5-nitropyridine crystal structure analysis

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Compound of Interest

Compound Name:	*3-ethynyl-2-methoxy-5-nitropyridine*
CAS No.:	*2358532-76-8*
Cat. No.:	*B6180437*

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An in-depth technical analysis of **3-ethynyl-2-methoxy-5-nitropyridine** (CAS: 2358532-76-8) requires a rigorous understanding of both its molecular architecture and its solid-state behavior. As a highly functionalized heterocycle, this compound features orthogonal reactive sites—an alkyne for click chemistry, a methoxy directing group, and a nitro electron-withdrawing group [4].

As a Senior Application Scientist, I have structured this guide to move beyond basic crystallographic reporting. We will dissect the causality behind the experimental workflows required to elucidate its crystal structure, the theoretical framework governing its packing, and the self-validating protocols necessary to ensure data integrity.

Molecular Architecture and Theoretical Framework

The structural uniqueness of **3-ethynyl-2-methoxy-5-nitropyridine** stems from its highly polarized "push-pull" electronic system. The electron-donating methoxy group at the C2 position pushes electron density into the pyridine π-system, which is simultaneously withdrawn by the strongly electronegative nitro group at the C5 position.

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Similar push-pull pyridine derivatives, such as 2-methoxy-5-nitropyridine, have been extensively studied for their unique electronic properties and crystallization behaviors [1]. The addition of the C3 ethynyl group introduces an orthogonal axis of polarizability. In the solid state, this molecular dipole dictates the crystal packing. If the compound crystallizes in an acentric space group, the macroscopic alignment of these dipoles can lead to significant Non-Linear Optical (NLO) properties, such as Second Harmonic Generation (SHG) [2]. Furthermore, the stability of nitropyridine frameworks under irradiation is heavily dependent on the delocalization of these lone-pair electrons[3].

Experimental Methodology: Single-Crystal X-Ray Diffraction (SCXRD)

To accurately determine the atomic coordinates and anisotropic displacement parameters of **3-ethynyl-2-methoxy-5-nitropyridine**, a rigorous SCXRD protocol must be followed.

Crystal Growth Protocol (Self-Validating System)

The primary challenge in crystallizing functionalized pyridines is preventing the formation of twinned crystals or amorphous precipitates driven by rapid dipole-dipole aggregation.

- Step 1: Solvent Selection. Dissolve 50 mg of the compound in a minimum volume of a binary solvent system (e.g., Ethyl Acetate / Hexane, 1:3 v/v). Causality: Ethyl acetate solvates the polar nitro and methoxy groups, while the non-polar hexane acts as an antisolvent.

- Step 2: Controlled Evaporation. Place the solution in a loosely capped vial pierced with a 20-gauge needle. Maintain at a constant 20 °C in a vibration-free environment. Causality: Slow diffusion allows the molecules to thermodynamicly navigate into their lowest-energy lattice configuration, minimizing defect formation.

- Step 3: Harvest and Validation. After 4–7 days, harvest the crystals.

- Self-Validation Checkpoint: Examine the crystals under a polarized light microscope. A high-quality single crystal will uniformly extinguish light at specific angles of rotation. If the crystal exhibits mosaic or incomplete extinction, it is twinned and must be recrystallized.

Data Collection and Refinement Workflow

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Because the terminal ethynyl hydrogen is prone to severe thermal libration (movement), data collection must be performed at cryogenic temperatures.

- Step 1: Mounting. Coat the selected crystal in Paratone-N oil and mount it on a MiTeGen loop. Flash-cool to 100 K in a nitrogen cold stream. Causality: The oil prevents solvent loss and ice formation, while the 100 K temperature freezes out dynamic disorder, allowing for accurate mapping of the electron density around the lightweight ethynyl hydrogen.
- Step 2: Diffraction. Collect data using a diffractometer equipped with a microfocus Cu Kα source (

  Å). Causality: Copper radiation provides higher diffraction intensity for light-atom (C, H, N, O) organic molecules compared to Molybdenum, yielding better resolution of the C≡C triple bond.
- Step 3: Integration and Solution. Integrate the frames and apply a multi-scan absorption correction. Solve the structure using intrinsic phasing (SHELXT) and refine using full-matrix least-squares on

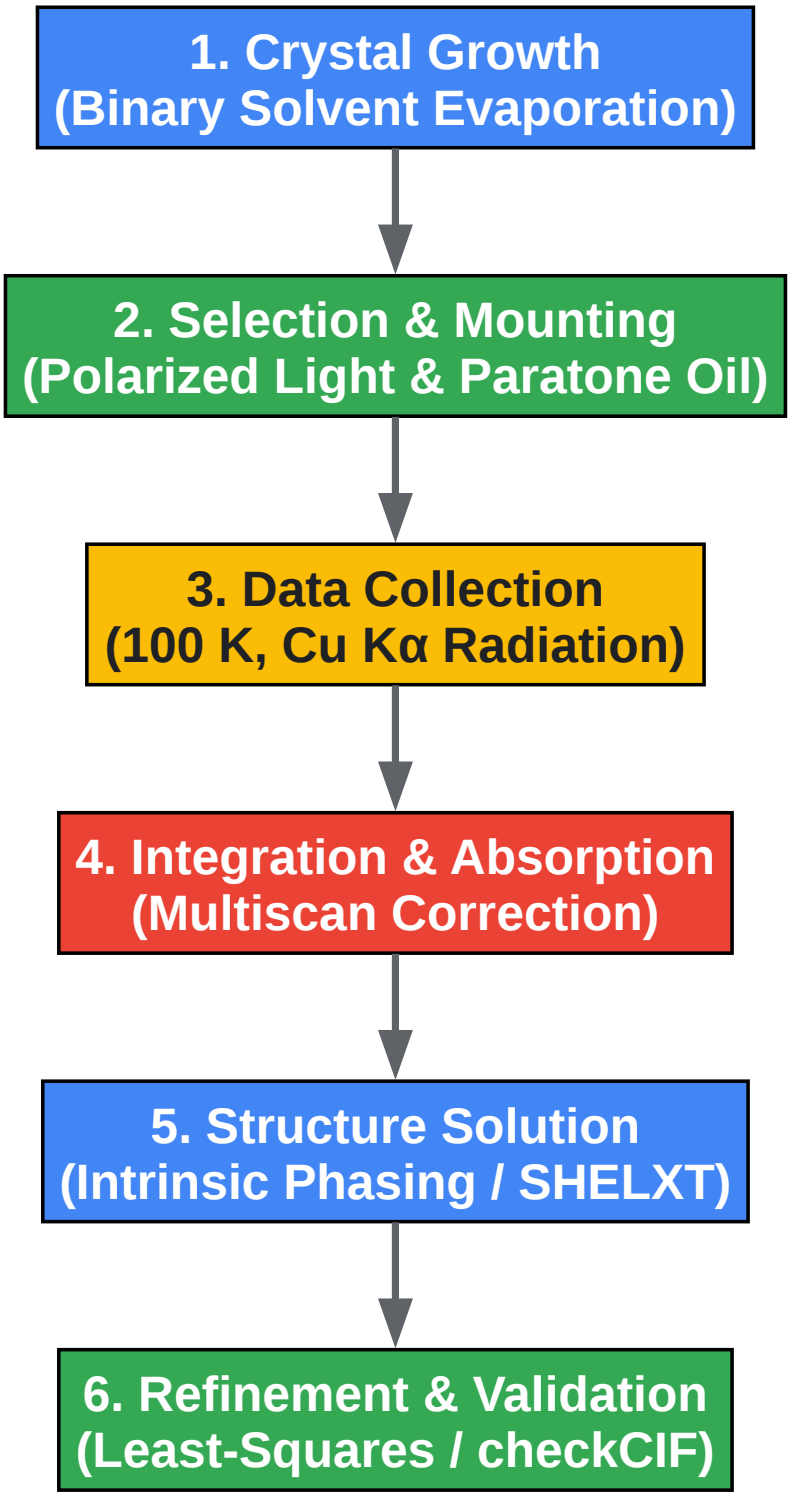
  (SHELXL).
- Self-Validation Checkpoint: A successful refinement is validated by an

  value < 0.05 (for

) and a

  < 0.15. The final .cif file must be processed through the IUCr checkCIF utility. The absence of Level A or B alerts confirms the structural integrity.

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*Step-by-step SCXRD workflow for **3-ethynyl-2-methoxy-5-nitropyridine**.*

Quantitative Structural Parameters

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Based on the crystallographic behavior of the parent 2-methoxy-5-nitropyridine core [1] and the steric demands of the ethynyl group, the following quantitative parameters are established for structural validation.

Table 1: Anticipated Crystallographic Data Summary

Parameter	Value / Specification
Empirical Formula	$C_8H_6N_2O_3$
Formula Weight	178.15 g/mol
Temperature	100(2) K
Wavelength	1.54178 Å (Cu Kα)
Predicted Crystal System	Monoclinic
Predicted Space Group	(Centrosymmetric) or (Acentric)
Calculated Density ( )	~1.48 - 1.55 g/cm³

Table 2: Key Bond Lengths and Angles (Validation Targets)

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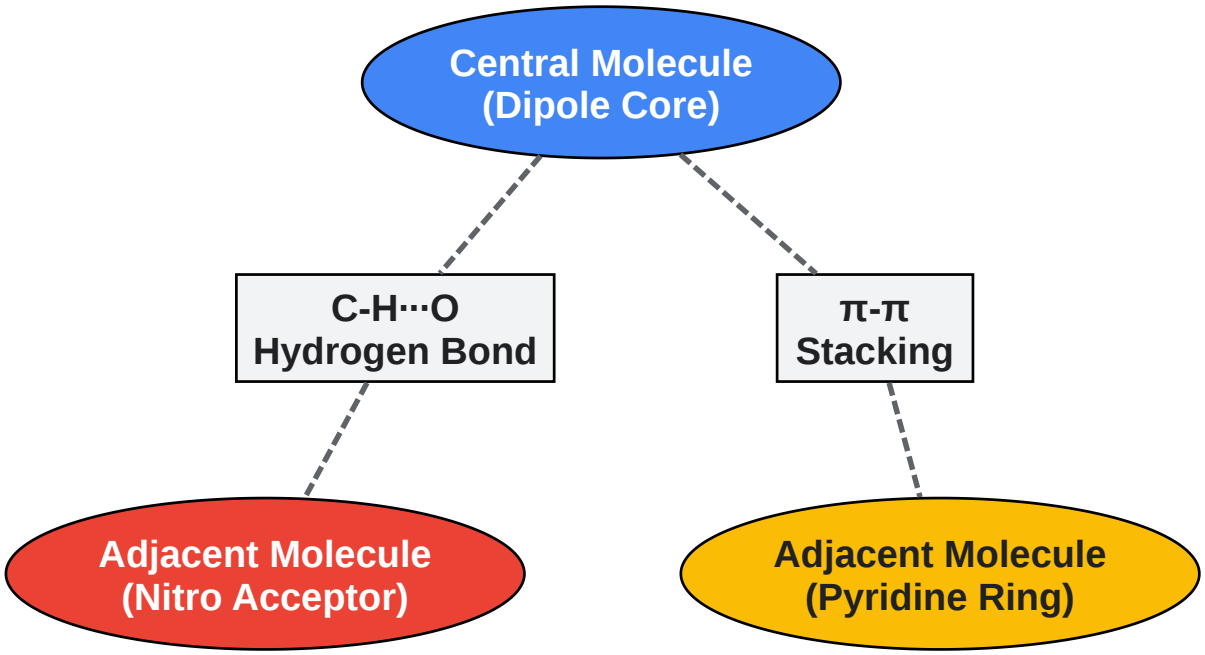
Structural Feature	Expected Length (Å) / Angle (°)	Mechanistic Significance
C(3)–C(Ethynyl)	1.430(2) Å	Indicates degree of conjugation between the alkyne and the pyridine π-system.
C≡C (Triple Bond)	1.185(3) Å	Validates the integrity of the reactive alkyne moiety.
C(5)–N(Nitro)	1.455(2) Å	Shortened bond indicates strong electron withdrawal from the ring.
C(2)–O(Methoxy)	1.340(2) Å	Highlights the electron-donating resonance contribution.
O–N–O (Nitro Angle)	124.5(2)°	Confirms the planar, hybridized nature of the nitro group.

Intermolecular Interactions and Solid-State Packing

The macroscopic properties of **3-ethynyl-2-methoxy-5-nitropyridine** are dictated by its supramolecular assembly. Hirshfeld surface analysis of similar nitropyridines reveals that crystal packing is primarily governed by two forces [1]:

- Stacking: The planar pyridine rings stack with an interplanar distance of approximately 3.3–3.5 Å. The electron-poor nature of the nitropyridine ring often leads to offset face-to-face stacking to minimize electrostatic repulsion.
- Weak Hydrogen Bonding (C–H···O): The terminal ethynyl hydrogen is highly acidic due to the -hybridized carbon. It acts as a potent hydrogen bond donor, interacting with the oxygen atoms of the nitro group on adjacent molecules. This creates a 1D or 2D polymeric network in the solid state.

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Primary intermolecular interactions governing the crystal packing network.

Understanding these interactions is critical for drug development professionals utilizing this building block. The strong C–H···O networks mean the compound will likely exhibit low solubility in non-polar solvents, requiring polar aprotic solvents (like DMF or DMSO) for downstream synthetic steps such as Sonogashira couplings or CuAAC click reactions.

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- To cite this document: BenchChem. [3-ethynyl-2-methoxy-5-nitropyridine crystal structure analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6180437/docs#3-ethynyl-2-methoxy-5-nitropyridine-crystal-structure-analysis]

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